

Essential Safety and Operational Guide for Handling 4-(Bromomethyl)benzoate

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Compound of Interest

Compound Name: 4-(Bromomethyl)benzoate

Cat. No.: B8499459

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-(Bromomethyl)benzoate** and its common derivative, **Methyl 4-(bromomethyl)benzoate**. The information is tailored for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Quantitative Data

4-(Bromomethyl)benzoate and its related compounds are classified as hazardous materials, primarily causing skin corrosion, serious eye damage, and respiratory irritation.[1][2][3] It is also identified as a lachrymator, a substance that causes tearing.[4][5]

Chemical and Physical Properties

Property	Methyl 4-(bromomethyl)benzoate
CAS Number	2417-72-3[2][5]
Molecular Formula	C9H9BrO2[5][6]
Molecular Weight	229.07 g/mol [5][6]
Appearance	White to off-white crystalline powder[5]
Melting Point	54.0 to 57.0 °C[7]
Boiling Point	130-135°C at 2 mm Hg[5]
Purity	≥99%[5]
Occupational Exposure Limits	Not established[1][8]

Operational Plan: From Handling to Disposal

A systematic approach is crucial when working with **4-(Bromomethyl)benzoate** to minimize exposure and ensure safety.

Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- Always handle this compound in a well-ventilated area.[1][2]
- Use a chemical fume hood or other local exhaust ventilation to keep airborne concentrations low.[1][4]
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[3][8]

Personal Protective Equipment (PPE): The following PPE is mandatory when handling **4-(Bromomethyl)benzoate**:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be required in situations with a higher risk of splashing. [1] [9]	Protects against serious eye damage and irritation. [1] [2]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. An impervious lab coat is recommended. [1] [3] [10]	Prevents skin irritation and severe burns. [4] [9] [11]
Respiratory Protection	For operations that may generate dust or aerosols, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [2] [3] [8]	Protects against respiratory irritation and potential sensitization. [1] [2] [3]

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Confirm that the chemical fume hood is functioning properly.
- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[2\]](#)
 - Do not breathe in dust, fumes, or vapors.[\[1\]](#)[\[3\]](#)
 - Minimize dust generation and accumulation.[\[1\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)
- Post-Handling:

- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[1]
[10]
- Remove and wash contaminated clothing before reuse.[1][9]

Storage Plan

- Store in a tightly-closed container in a dry, cool, and well-ventilated area.[1][2][5]
- Keep away from incompatible substances such as strong oxidizing agents and strong bases.
[2][4]
- The storage area should be designated for corrosive materials.[2][3][8]

Emergency Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][9]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[1] [3]
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[1][3][9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][9][10]

Spill and Disposal Plan

Spill Cleanup:

- Wear appropriate PPE, including respiratory protection.
- Evacuate unprotected personnel from the area.
- For solid spills, carefully sweep up or vacuum the material and place it into a suitable, labeled container for disposal.[\[1\]](#)[\[2\]](#) Avoid generating dust.
- Prevent the chemical from entering the environment.[\[2\]](#)[\[3\]](#)

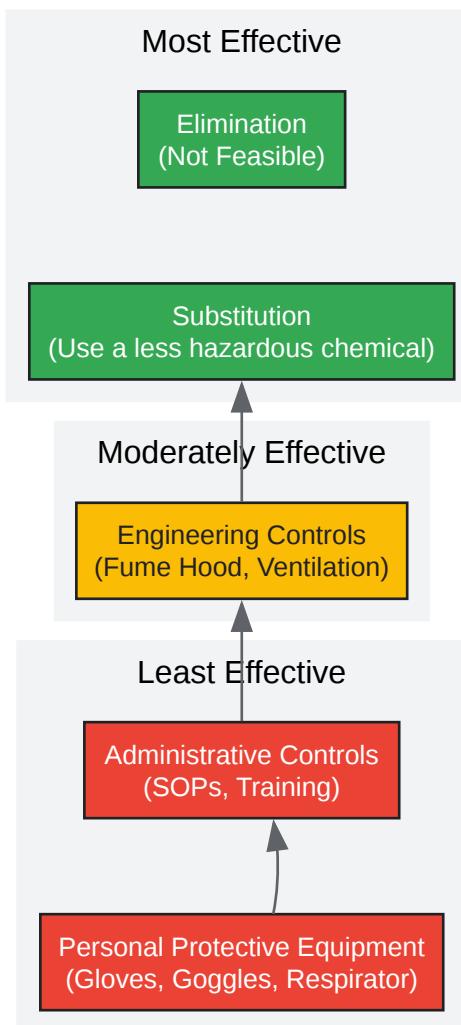
Disposal:

- Dispose of waste in an approved hazardous waste disposal plant.[\[1\]](#)
- Chemical waste generators must adhere to federal, state, and local regulations for hazardous waste classification and disposal.[\[1\]](#)[\[8\]](#)
- Do not reuse empty containers; they should be disposed of as unused product.[\[1\]](#)

Safety Workflow and Hierarchy of Controls

The following diagram illustrates the logical flow for ensuring safety when handling **4-(Bromomethyl)benzoate**, based on the hierarchy of controls.

Hierarchy of Controls for Handling 4-(Bromomethyl)benzoate

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Caption: Hierarchy of safety controls for chemical handling.

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